

A Technical Guide to Commercially Available Isotopically Labeled Artemisinin for Research Applications

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Compound of Interest

Compound Name: *Artemisinin-13C,d4*

Cat. No.: *B12364461*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available sources of **Artemisinin-13C,d4** and its closely related analogue, **Dihydroartemisinin-13C,d4**. These stable isotope-labeled compounds are critical tools for researchers in pharmacology, drug metabolism, and clinical chemistry, enabling precise quantification and pharmacokinetic studies of artemisinin and its derivatives. This document outlines the technical specifications of these compounds from various suppliers, details experimental protocols for their use, and provides visual representations of relevant biological pathways and analytical workflows.

Commercially Available Sources and Specifications

Artemisinin-13C,d4 and **Dihydroartemisinin-13C,d4** are available from several specialized chemical suppliers. The following tables summarize the key quantitative data for these products, facilitating a clear comparison for procurement and experimental design.

Table 1: Commercial Sources of **Artemisinin-13C,d4**

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Purity
MedchemExpress	Artemisinin-13C,d4	HY-B0094S3	C ₁₄ ¹³ CH ₁₈ D ₄ O ₅	287.35	≥98%
InvivoChem	Artemisinin-13C,d4	Varies	C ₁₄ ¹³ CH ₁₈ D ₄ O ₅	287.35	≥98% ^[1]

Table 2: Commercial Sources of Dihydroartemisinin-13C,d4

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight (g/mol)
Clearsynth	Dihydro Artemisinin-13C,d4	CS-T-101526	C ₁₄ ¹³ CH ₂₀ D ₄ O ₅	289.37
LGC Standards	Dihydro Artemisinin-13C,d4	TRC-D448363	¹³ CC ₁₄ D ₄ H ₂₀ O ₅	289.365
Simson Pharma	Dihydroartemisinin-13C, D4	A200011	C ₁₄ ¹³ CH ₂₀ D ₄ O ₅	289.37
Alentris Research	Dihydroartemisinin-13C,D4	ALN-A055D03	C ₁₄ ¹³ CH ₂₀ D ₄ O ₅	289.4

Experimental Protocols

The primary application of **Artemisinin-13C,d4** is as an internal standard in quantitative bioanalysis by liquid chromatography-mass spectrometry (LC-MS/MS). The following is a representative protocol for the quantification of artemisinin in human plasma, compiled from established methodologies.^{[1][2][3]}

Protocol: Quantification of Artemisinin in Human Plasma using LC-MS/MS with Artemisinin-13C,d4 as an Internal Standard

1. Materials and Reagents:

- Artemisinin (analyte)
- **Artemisinin-13C,d4** (internal standard, IS)
- Human plasma (with anticoagulant, e.g., K₃EDTA or heparin)
- Acetonitrile (HPLC grade)
- Ammonium acetate (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB) or protein precipitation reagents.

2. Preparation of Stock and Working Solutions:

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve artemisinin in methanol or acetonitrile.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Artemisinin-13C,d4** in methanol or acetonitrile.
- Working Solutions: Prepare serial dilutions of the analyte stock solution in a suitable solvent (e.g., 50:50 acetonitrile:water) to create calibration standards and quality control (QC) samples. Prepare a working solution of the internal standard at an appropriate concentration.

3. Sample Preparation (Solid Phase Extraction):

- Thaw plasma samples on ice.

- To 50 μ L of plasma, add 50 μ L of the internal standard working solution.^[1]
- Condition the SPE cartridge with methanol followed by water.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge with a weak organic solvent (e.g., 5% methanol in water).
- Elute the analyte and internal standard with a stronger organic solvent (e.g., acetonitrile or methanol).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

4. LC-MS/MS Conditions:

- LC System: A high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., Hypersil Gold C18, 100 mm \times 2.1 mm, 5 μ m).^[1]
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and an aqueous buffer (e.g., 10 mM ammonium acetate with 0.1% formic acid). A typical starting condition could be 50:50 acetonitrile:aqueous buffer.^[1]
- Flow Rate: 0.5 mL/min.^[1]
- Injection Volume: 5-10 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions:
 - Artemisinin: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 283.1 \rightarrow 163.1).

- **Artemisinin-13C,d4**: Monitor the corresponding shifted transition (e.g., m/z 288.1 -> 167.1).

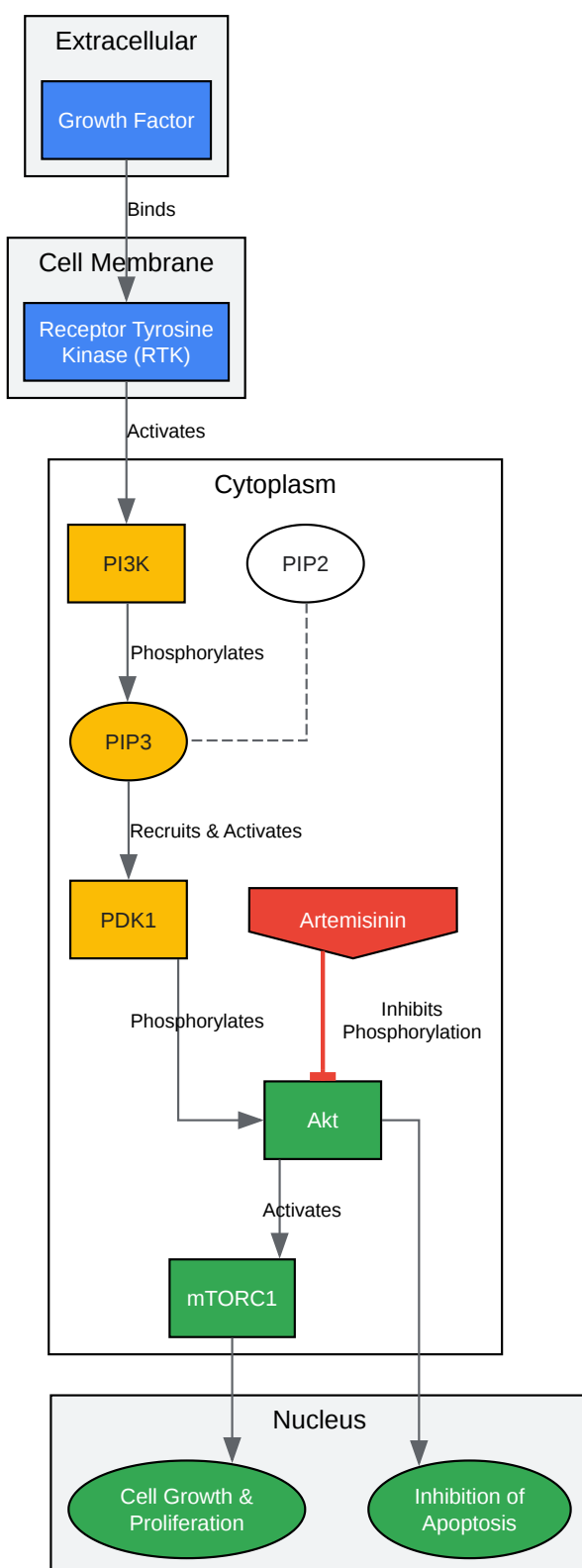
5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Determine the concentration of artemisinin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Mandatory Visualizations

Signaling Pathway Diagram

Artemisinin and its derivatives have been shown to exert their anticancer effects, in part, by inhibiting the PI3K/Akt/mTOR signaling pathway. This pathway is crucial for cell proliferation, survival, and growth.

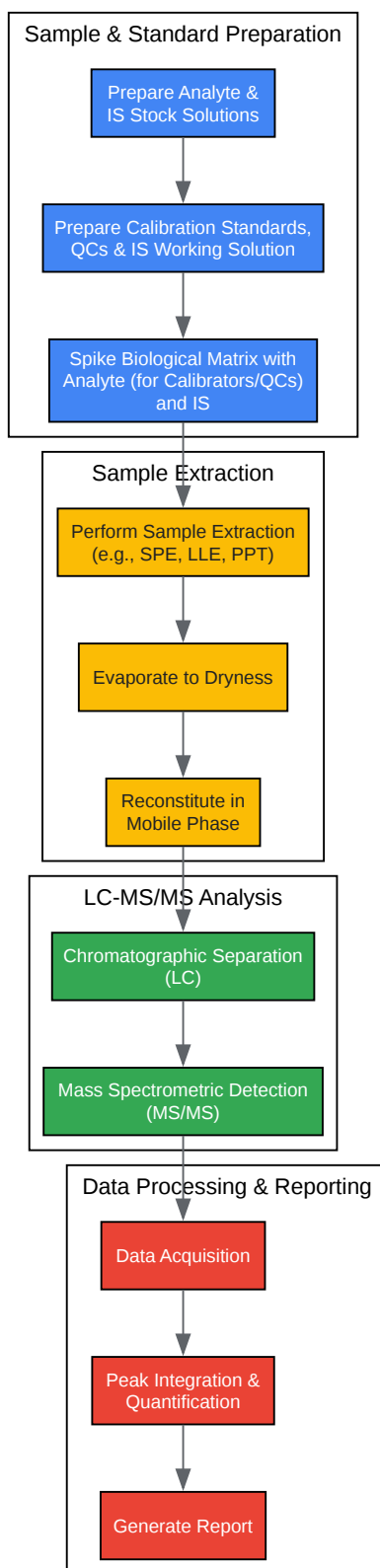


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Artemisinin's inhibition of the PI3K/Akt signaling pathway.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the quantitative bioanalysis of a drug, such as artemisinin, in a biological matrix using a stable isotope-labeled internal standard.



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Workflow for quantitative bioanalysis using an internal standard.

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References

- 1. Quantification of artemisinin in human plasma using liquid chromatography coupled to tandem mass spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 2. A Simplified Liquid Chromatography-Mass Spectrometry Assay for Artesunate and Dihydroartemisinin, Its Metabolite, in Human Plasma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 3. LC-MS/MS method for the simultaneous quantification of artesunate and its metabolites dihydroartemisinin and dihydroartemisinin glucuronide in human plasma - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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